

2-Hydroxybutanamide: A Technical Guide to Industrial Applications

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Compound of Interest

Compound Name: **2-Hydroxybutanamide**

Cat. No.: **B2969942**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxybutanamide, a chiral α -hydroxy amide, is a versatile chemical intermediate with significant potential in various industrial sectors, most notably in pharmaceuticals. Its bifunctional nature, possessing both a hydroxyl and an amide group, allows for diverse chemical modifications, making it a valuable building block in the synthesis of complex molecules. This technical guide provides a comprehensive overview of the chemical properties, synthesis methodologies, and known industrial applications of **2-hydroxybutanamide**, with a focus on its role in drug development.

Chemical and Physical Properties

2-Hydroxybutanamide is a small organic molecule with the chemical formula $C_4H_9NO_2$. Its structure and key physicochemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	2-hydroxybutanamide	--INVALID-LINK--
Molecular Formula	C ₄ H ₉ NO ₂	--INVALID-LINK--
Molecular Weight	103.12 g/mol	--INVALID-LINK--
CAS Number	1113-58-2	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Solubility	Soluble in water and various organic solvents	--INVALID-LINK--

Synthesis of 2-Hydroxybutanamide

Several synthetic routes to **2-hydroxybutanamide** have been reported, primarily involving the hydrolysis of 2-bromobutanamide or the direct amidation of 2-hydroxybutanoic acid.

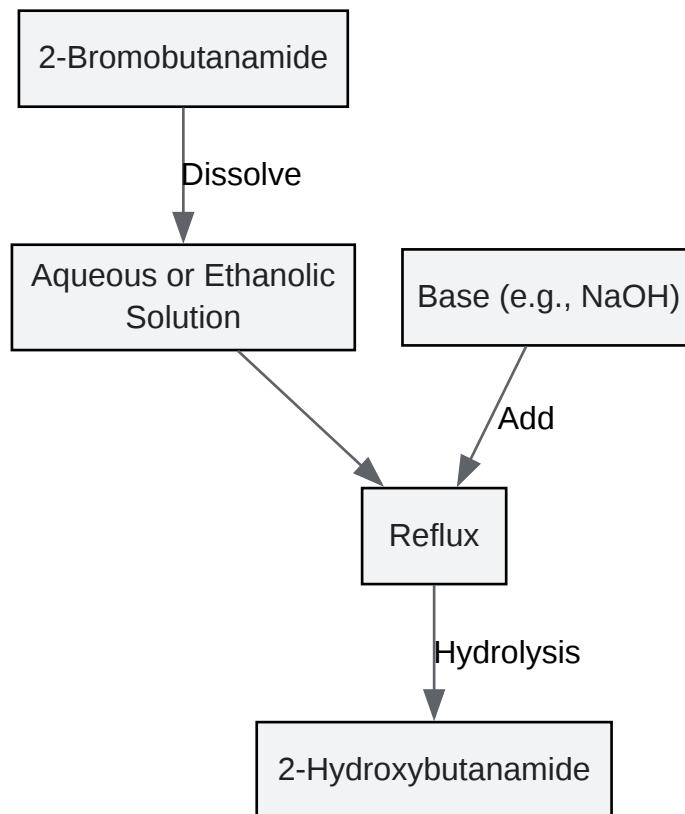
Hydrolysis of 2-Bromobutanamide

A common laboratory-scale synthesis involves the nucleophilic substitution of 2-bromobutanamide with a hydroxide source.

Experimental Protocol (General):

- Reaction Setup: 2-bromobutanamide is dissolved in an aqueous or ethanolic solution.
- Hydrolysis: An aqueous solution of a base (e.g., sodium hydroxide) is added to the solution.
- Reflux: The reaction mixture is heated under reflux conditions. The exact temperature and reaction time are optimized based on the scale and specific reagents used.
- Work-up: After the reaction is complete, the mixture is cooled, and the product is isolated and purified using standard techniques such as extraction and crystallization.

Note: Detailed industrial-scale protocols with specific parameters such as concentrations, temperatures, and reaction times are not readily available in the public domain.



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Caption: Hydrolysis of 2-Bromobutanamide.

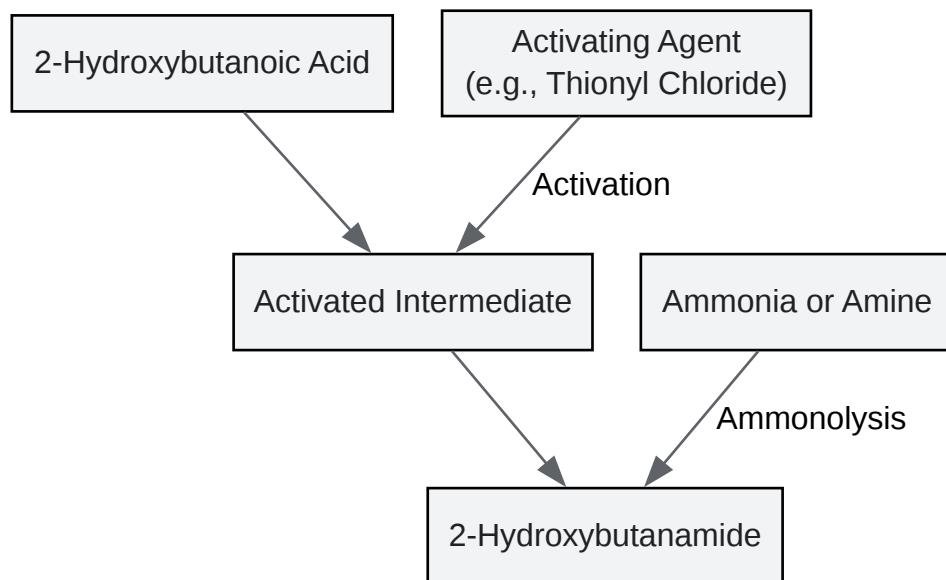
Direct Amidation of 2-Hydroxybutanoic Acid

This method involves the direct conversion of the carboxylic acid group of 2-hydroxybutanoic acid into an amide.

Experimental Protocol (General):

- Activation: The carboxylic acid group of 2-hydroxybutanoic acid is activated. This can be achieved by various methods, such as conversion to an acid chloride or using a coupling agent.
- Ammonolysis: The activated acid is then reacted with ammonia or an amine to form the amide.

- Purification: The final product is purified to remove byproducts and unreacted starting materials.



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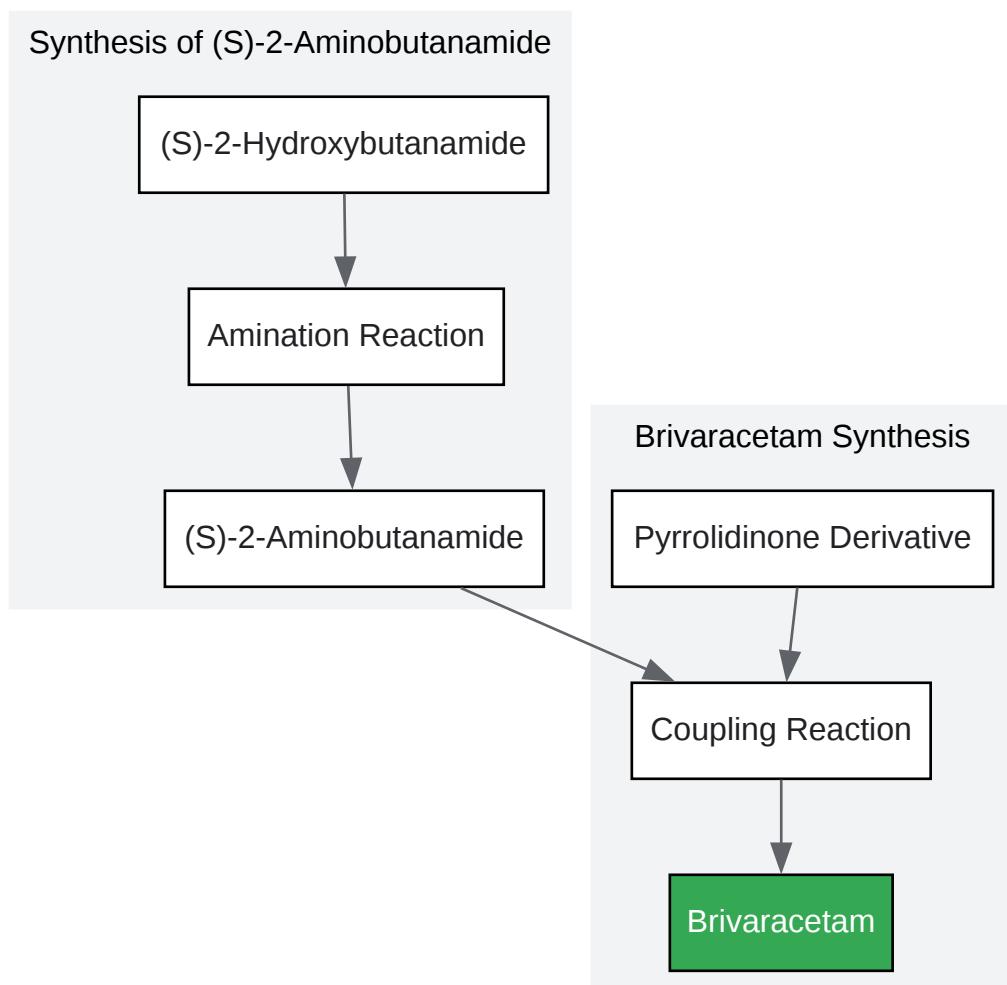
Caption: Direct Amidation of 2-Hydroxybutanoic Acid.

Industrial Applications

The primary industrial application of **2-hydroxybutanamide** and its derivatives lies in the pharmaceutical sector. Its use in agrochemicals and specialty polymers has been suggested but is not well-documented with specific examples in publicly available literature.

Pharmaceutical Applications

(S)-2-Aminobutanamide, a derivative of **2-hydroxybutanamide**, is a key chiral precursor in the synthesis of Brivaracetam, an antiepileptic drug. The synthesis of Brivaracetam involves the coupling of (S)-2-aminobutanamide with a suitable pyrrolidinone derivative. Several patents describe various synthetic routes to Brivaracetam, highlighting the importance of this chiral building block.



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Caption: Role in Brivaracetam Synthesis.

Potential as Matrix Metalloproteinase (MMP) Inhibitors

Derivatives of N-hydroxybutanamide have been investigated as potential inhibitors of matrix metalloproteinases (MMPs), a family of enzymes involved in tissue remodeling and implicated in diseases such as cancer. A study on novel N-hydroxybutanamide derivatives demonstrated their inhibitory activity against several MMPs.

Experimental Protocol for Synthesis of N-Hydroxybutanamide Derivatives (General):

- Acylation: An initial amine or carboxylic acid hydrazide is acylated with succinic acid anhydride.

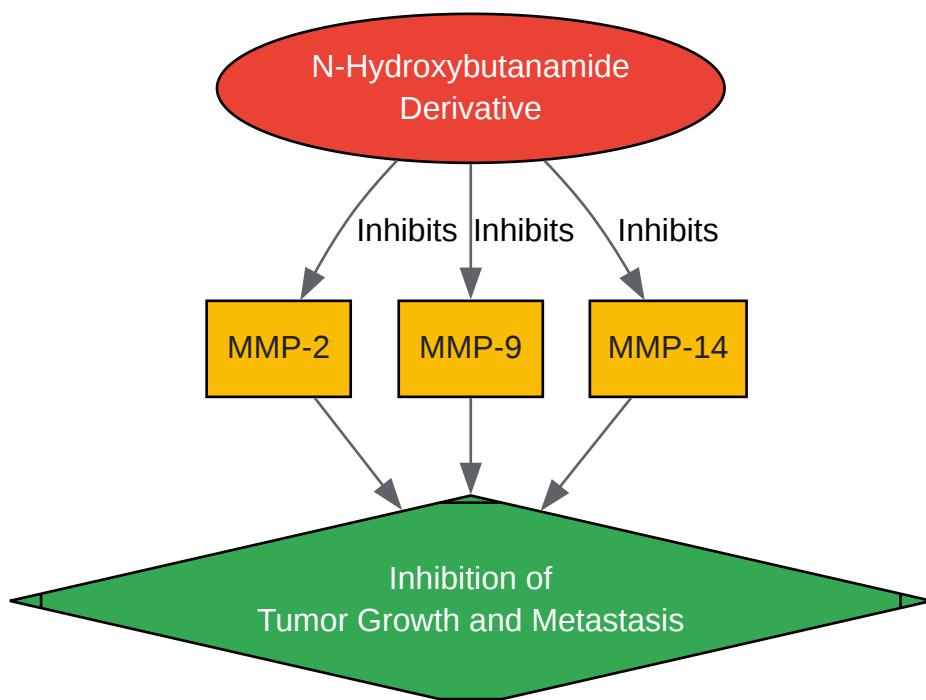
- Imidization: The acylated product undergoes an imidization reaction in the presence of a polyphosphate ester (PPE) to form an N-substituted succinimide.
- Ring Opening: The N-substituted succinimide is then treated with an aqueous solution of hydroxylamine to yield the N-hydroxybutanamide derivative.[1]

MMP Inhibition Data for a Representative N-Hydroxybutanamide Derivative:

MMP Target	IC ₅₀ (μM)
MMP-2	1 - 1.5
MMP-9	1 - 1.5
MMP-14	1 - 1.5

Data from a study on an iodoaniline derivative of N¹-hydroxy-N⁴-phenylbutanediamide.[1]

In vivo studies in a mouse model of B16 melanoma showed that this derivative exhibited both antitumor and antimetastatic effects, with a 61.5% inhibition of tumor growth and an 88.6% inhibition of metastasis.[1]



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Caption: MMP Inhibition by N-Hydroxybutanamide Derivative.

Agrochemical and Specialty Polymer Applications

While the literature suggests the potential use of **2-hydroxybutanamide** as an intermediate in the synthesis of agrochemicals and specialty polymers, specific examples and detailed applications are not well-documented in publicly accessible sources. Its bifunctional nature makes it a plausible candidate for incorporation into polymer backbones or as a starting material for the synthesis of biologically active agrochemical compounds. Further research and publication in these areas are needed to fully elucidate its industrial potential.

Conclusion

2-Hydroxybutanamide is a valuable chiral building block with established applications in the pharmaceutical industry, particularly in the synthesis of the antiepileptic drug Brivaracetam. Furthermore, its derivatives show promise as potent inhibitors of matrix metalloproteinases, indicating a potential role in oncology drug development. While its application in agrochemicals and specialty polymers is plausible, it remains an area that requires further exploration and documentation. The synthesis of **2-hydroxybutanamide** can be achieved through established chemical routes, although detailed industrial-scale protocols are not widely available. Continued research into the synthesis and application of this versatile molecule is likely to uncover new and valuable industrial uses.

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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
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